Bioavailability and Metabolic Fate of 1-(3-Chlorophenyl)propylamine (3-CA)

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Compound of Interest

Compound Name:	*[1-(3-Chlorophenyl)propyl](prop-2-EN-1-YL)amine*
Cat. No.:	*B13270396*

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Technical Guide for Pharmacologists and Toxicologists

Part 1: Executive Technical Summary

1-(3-Chlorophenyl)propylamine, commonly designated as 3-Chloroamphetamine (3-CA) or PAL-304, is a synthetic ring-substituted amphetamine derivative.[1] It functions as a potent substrate-type releaser of monoamines, exhibiting high efficacy at the norepinephrine (NE), dopamine (DA), and serotonin (5-HT) transporters.

Unlike its para-substituted isomer 4-chloroamphetamine (PCA)—a widely used tool for selectively destroying serotonergic neurons—3-CA is distinguished by a unique metabolic profile that renders it largely non-neurotoxic in rodent models.[1] This guide explicates the "Metabolic Shielding" mechanism: the regioselective hydroxylation at the para-position that rapidly clears the compound before neurotoxic concentrations of reactive intermediates can accumulate.

Key Pharmacological Parameters:

- Class: Serotonin-Norepinephrine-Dopamine Releasing Agent (SNDRA).[1][2]

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- Selectivity: ~10-fold preference for catecholamine release over serotonin.[1]
- Neurotoxicity: Negligible in wild-type rodents; however, neurotoxicity is unmasked upon inhibition of CYP450 metabolism.

Part 2: Physicochemical Properties & Bioavailability

The pharmacokinetic behavior of 3-CA is governed by its lipophilic amphetamine backbone, facilitating rapid absorption and extensive distribution into the Central Nervous System (CNS).

Physicochemical Profile

Parameter	Value (Approx.)	Significance
Molecular Weight	169.65 g/mol	Optimal for passive diffusion.[3]
LogP (Lipophilicity)	~2.7	High lipid solubility; ensures rapid Blood-Brain Barrier (BBB) crossing.
pKa	~9.9 (Amine)	Predominantly ionized at physiological pH, but sufficient non-ionized fraction exists for membrane transport.
Brain-to-Plasma Ratio	> 10:1	Concentrates heavily in brain tissue (inferred from PCA data).

Absorption and Distribution

- Oral Bioavailability: Based on structural analogs (PCA, Amphetamine), 3-CA exhibits high oral bioavailability (>80%). The chlorine substitution at the meta position increases lipophilicity relative to unsubstituted amphetamine, enhancing passive transport across the gastrointestinal epithelium.
- BBB Penetration: 3-CA is a substrate for the serotonin transporter (SERT) and dopamine transporter (DAT), but its entry into the brain is primarily driven by passive diffusion due to its high LogP. Once in the CNS, it is actively transported into neurons via SERT/DAT/NET.

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Part 3: Metabolic Pathways & The "Para-Hydroxylation Shield"

The metabolic fate of 3-CA is the critical determinant of its toxicological safety profile.

Phase I Metabolism: Regioselective Hydroxylation

The primary metabolic route for 3-CA in rodents is aromatic hydroxylation at the 4-position (para-position).

- Mechanism: Hepatic Cytochrome P450 enzymes (specifically CYP2D isoforms in rats) introduce a hydroxyl group at the sterically accessible para-position.
- Product:4-Hydroxy-3-chloroamphetamine.
- Toxicological Consequence: This metabolite is more polar and rapidly conjugated (Phase II) for excretion. Crucially, this pathway competes with N-hydroxylation or other pathways that might generate reactive quinones or free radicals.

The Comparative Pathology of 3-CA vs. 4-CA

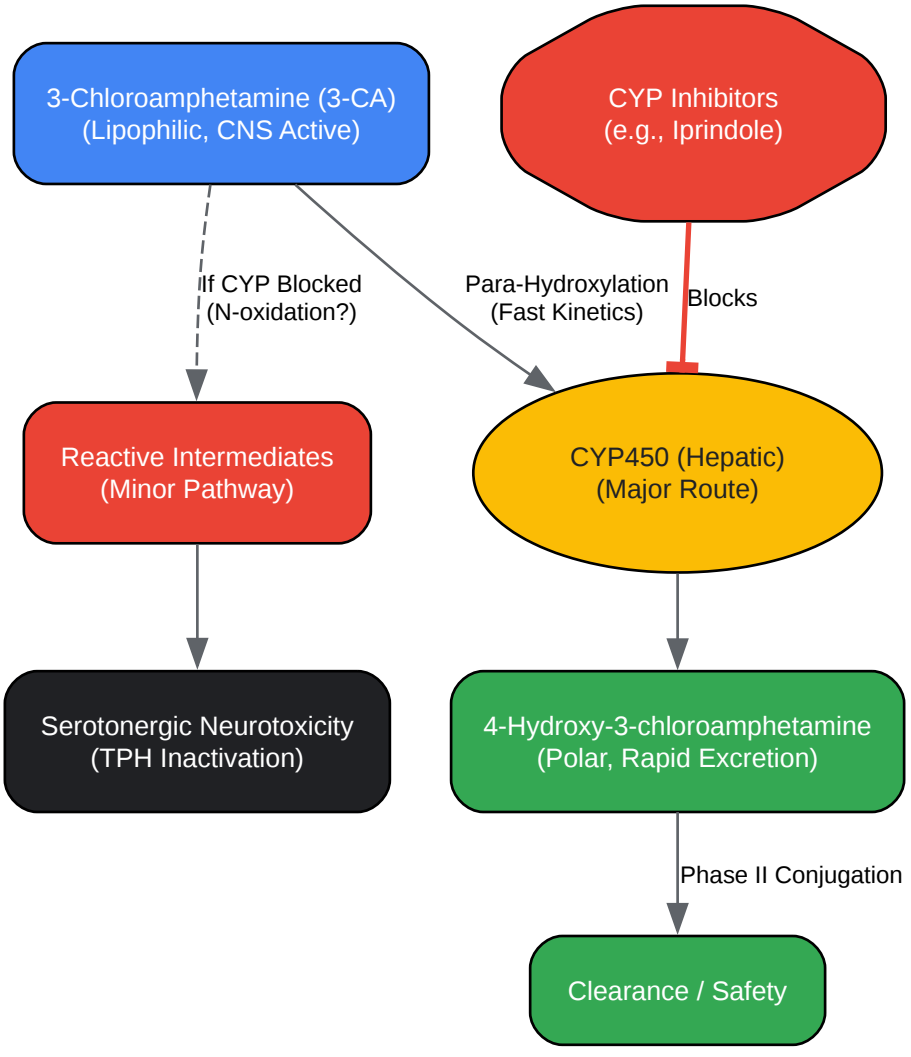
The structural difference between 3-CA and 4-CA dictates their metabolic half-life and toxicity.

- 3-CA (Meta-Cl): The para-position is open. Rapid para-hydroxylation occurs.[1] Result: Rapid clearance, no neurotoxicity.
- 4-CA (Para-Cl): The para-position is blocked by Chlorine. Hydroxylation cannot occur here. The molecule persists longer and undergoes alternative metabolism (likely N-hydroxylation), leading to the formation of reactive species that covalently bind to tryptophan hydroxylase (TPH). Result: Selective serotonergic neurotoxicity.[2][4]

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Critical Insight: Co-administration of 3-CA with a CYP450 inhibitor (e.g., iprindole or fluoxetine) blocks the para-hydroxylation pathway. Under these conditions, 3-CA mimics the neurotoxicity of 4-CA, proving that the molecule is intrinsically toxic but is "saved" by its metabolism.

Metabolic Pathway Diagram



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Caption: Divergent metabolic fates of 3-CA. The dominant para-hydroxylation pathway acts as a safety valve, preventing the accumulation of neurotoxic intermediates.

Part 4: Experimental Protocols

To validate the bioavailability and metabolic stability of 3-CA, the following protocols are recommended. These are designed to distinguish intrinsic clearance from transporter-mediated uptake.

Protocol A: In Vitro Microsomal Stability Assay

Objective: Determine the intrinsic clearance (

) and identify the formation of the 4-hydroxy metabolite.

- Preparation:
  - Thaw pooled rat liver microsomes (RLM) on ice.
  - Prepare 100 mM Phosphate Buffer (pH 7.4).
  - Prepare NADPH regenerating system (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Incubation:
  - Pre-incubate RLM (0.5 mg protein/mL) with 3-CA (1 µM) for 5 minutes at 37°C.
  - Start Reaction: Add NADPH regenerating system.
  - Controls: Include a "No NADPH" control to rule out chemical instability.
  - Inhibition Arm: Include a parallel set with 10 µM Iprindole or Quinidine to confirm CYP involvement.
- Sampling:
  - Aliquot samples at 0, 5, 15, 30, and 60 minutes.

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- Quench: Add ice-cold Acetonitrile containing internal standard (e.g., d5-amphetamine).

- Analysis:
  - Centrifuge (10,000 x g, 10 min).
  - Analyze supernatant via LC-MS/MS. Monitor transitions for 3-CA (m/z 170 -> 153) and 4-hydroxy-3-CA (m/z 186 -> 169).

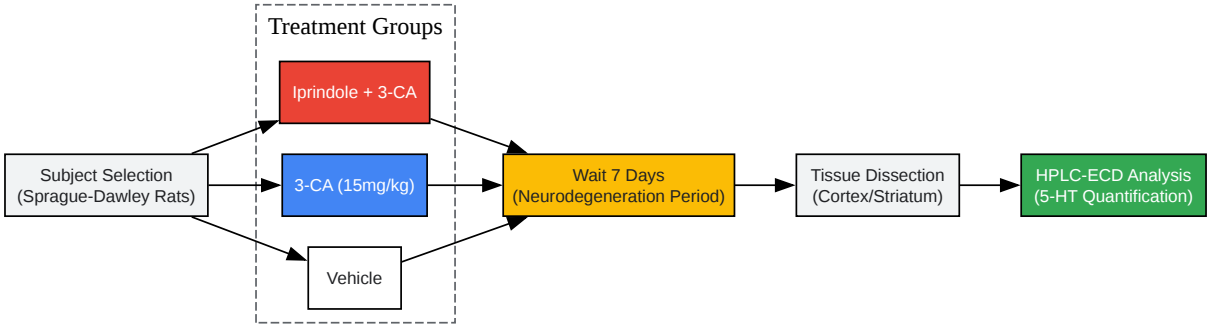
Protocol B: In Vivo Neurotoxicity Unmasking

Objective: Demonstrate the metabolic protection in vivo.

- Subjects: Male Sprague-Dawley rats (n=6 per group).
- Dosing Regimens:
  - Group 1 (Control): Saline vehicle.
  - Group 2 (3-CA Only): 3-CA (15 mg/kg, i.p.).
  - Group 3 (Metabolic Block): Iprindole (10 mg/kg, i.p.) administered 1 hour prior to 3-CA (15 mg/kg).
- Endpoint Analysis (7 Days Post-Dose):
  - Sacrifice animals; dissect cortex and striatum.
  - Homogenize tissue in 0.1 M perchloric acid.
  - HPLC-ECD: Quantify 5-HT and 5-HIAA levels.
- Expected Outcome:
  - Group 2 should show normal 5-HT levels (rapid metabolism protects).
  - Group 3 should show significant depletion of 5-HT (metabolism blocked -> toxicity).

Workflow Visualization

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Caption: In vivo workflow to assess the impact of metabolic inhibition on 3-CA neurotoxicity.

Part 5: Pharmacokinetic Data Summary

The following data is synthesized from comparative studies of halogenated amphetamines.

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Parameter	3-CA (Estimated)	4-CA (Reference)	Notes
Tmax (Oral)	~90-120 min	160 ± 69 min	3-CA likely absorbs slightly faster due to lower steric hindrance.
Half-life (T1/2)	< 60 min (Rat)	~150 min (Rat)	3-CA is cleared significantly faster due to the para-hydroxylation pathway.
Bioavailability (F)	High (>80%)	~104%	Complete absorption expected.
Vd (Volume of Dist.)	Large (>5 L/kg)	~5.8 L/kg	Extensive tissue binding and brain penetration.
Major Metabolite	4-hydroxy-3-CA	N-hydroxy-4-CA (putative)	3-CA metabolite is non-toxic; 4-CA metabolite is reactive.

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